

Application Notes and Protocols for RO9021 in Mycobacterial Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

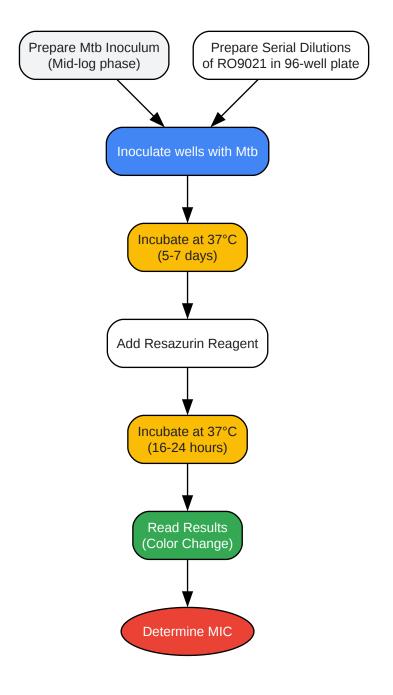
Introduction

RO9021 has been identified as a potent inhibitor of Mycobacterium tuberculosis (Mtb) Protein Kinase G (PknG), a crucial virulence factor for intracellular survival.[1][2][3] PknG, a eukaryotic-like serine/threonine kinase, is secreted by pathogenic mycobacteria within the macrophage phagosome, where it prevents fusion with the lysosome.[1][2] This mechanism allows the mycobacteria to evade degradation and establish a long-term latent infection.[1][2][3] By inhibiting PknG, RO9021 facilitates the delivery of mycobacteria to the lysosome, leading to their destruction within the host cell.[4] These application notes provide detailed protocols for the use of RO9021 in mycobacterial cell culture and intracellular efficacy models.

Mechanism of Action

RO9021 acts as an ATP-competitive inhibitor of PknG.[3] The inhibition of PknG kinase activity disrupts its function in modulating host cell trafficking pathways, specifically the prevention of phagosome-lysosome fusion.[1][2] This leads to the maturation of the mycobacteria-containing phagosome into a phagolysosome, exposing the bacteria to the harsh, degradative environment of the lysosome and resulting in mycobacterial cell death.[4]





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